

Spectroscopic Data of Disperse Yellow 39: A Technical Overview

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Compound of Interest

Compound Name: Disperse Yellow 39

CAS No.: 2229825-63-0

Cat. No.: B16378903

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **Disperse Yellow 39** (CAS No. 12236-29-2). Due to the limited availability of published experimental spectra for this specific dye, this document focuses on its known chemical properties and presents standardized experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data. This guide is intended to serve as a foundational resource for researchers engaged in the analysis and characterization of disperse dyes.

Chemical Identity of Disperse Yellow 39

- Chemical Name: **Disperse Yellow 39**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- IUPAC Name: (2E)-2-[[4-(dimethylamino)phenyl]methylidene]-1H-indol-3-one[\[2\]](#)[\[6\]](#)
- CAS Number: 12236-29-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Molecular Formula: C₁₇H₁₆N₂O[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)

- Molecular Weight: 264.32 g/mol [1][2][3][6]
- Chemical Structure: Methine class[1]

Physical Properties:

- Appearance: Yellow to red-light yellow or yellow-orange powder.[1][3]
- Melting Point: 232-234 °C[3][6]
- Solubility: Insoluble in water; slightly soluble in dichloromethane, methanol, and very slightly soluble in ethanol (sonication may be required).[6]

Spectroscopic Data

As of the latest literature review, specific, publicly available experimental NMR, IR, and UV-Vis spectroscopic data for **Disperse Yellow 39** are scarce. The following tables are structured to be populated with experimental data once it is obtained.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
Data not available				

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
Data not available	

Table 3: IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
Data not available		

Table 4: UV-Vis Spectroscopic Data

Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ) (L mol ⁻¹ cm ⁻¹)
Data not available		

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data for **Disperse Yellow 39**.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the proton (¹H) and carbon (¹³C) chemical environments in the molecule, which aids in structural elucidation.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
 - Weigh approximately 5-10 mg of **Disperse Yellow 39** for ¹H NMR and 20-50 mg for ¹³C NMR.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆). **Disperse Yellow 39** is slightly soluble in dichloromethane, so CDCl₃ is a logical starting point. Gentle warming or sonication may be necessary to aid dissolution.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), if required by the instrument for referencing.

- Data Acquisition (^1H NMR):
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity.
 - Acquire the ^1H NMR spectrum using a standard single-pulse experiment. Typical parameters include a 30-45° pulse angle and a relaxation delay of 1-2 seconds.
 - Process the resulting Free Induction Decay (FID) with a Fourier transform, phase correction, and baseline correction.
 - Integrate the signals and reference the spectrum to the internal standard (TMS at 0.00 ppm) or the residual solvent peak.
- Data Acquisition (^{13}C NMR):
 - Use the same sample or a more concentrated one.
 - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
 - Process the FID similarly to the ^1H NMR spectrum.

2. Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule based on their characteristic vibrational frequencies.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation (Attenuated Total Reflectance - ATR):

- Place a small amount of the solid **Disperse Yellow 39** powder directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- This method is often preferred for its simplicity and minimal sample preparation.
- Sample Preparation (KBr Pellet):
 - Grind a small amount (1-2 mg) of **Disperse Yellow 39** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Place the powder into a pellet press and apply pressure to form a thin, transparent pellet.
 - Place the pellet in the sample holder of the spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
 - Place the sample in the spectrometer.
 - Acquire the IR spectrum, typically in the range of 4000-400 cm^{-1} .
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

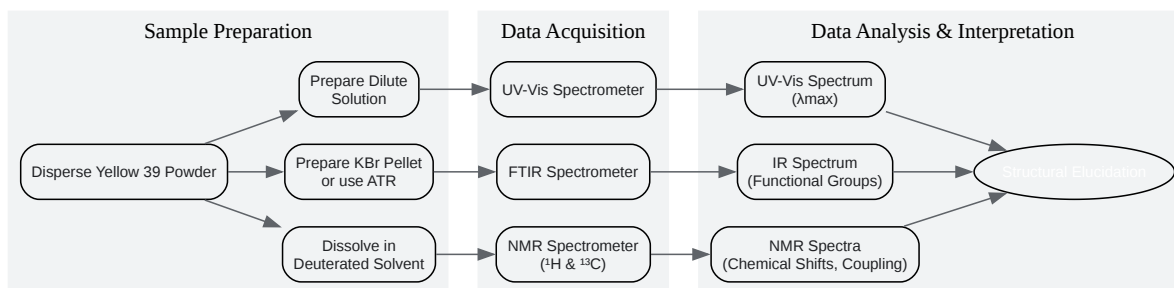
3. Ultraviolet-Visible (UV-Vis) Spectroscopy

- Objective: To determine the wavelengths of maximum absorption (λ_{max}) of the dye, which are related to its electronic transitions and color.
- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Sample Preparation:

- Prepare a stock solution of **Disperse Yellow 39** of a known concentration in a suitable solvent (e.g., ethanol, methanol, or dichloromethane). The solvent should be transparent in the wavelength range of interest.
- From the stock solution, prepare a series of dilutions to a concentration that gives an absorbance reading in the optimal range of the instrument (typically 0.1 to 1.0).
- Prepare a blank sample containing only the pure solvent.
- Data Acquisition:
 - Set the desired wavelength range for the scan (e.g., 200-800 nm).
 - Fill a cuvette with the blank solvent and place it in the reference beam path of the spectrophotometer. Fill another cuvette with the blank and place it in the sample beam path to record a baseline.
 - Replace the blank in the sample beam path with a cuvette containing the sample solution.
 - Acquire the UV-Vis absorption spectrum.
 - The wavelength(s) of maximum absorbance (λ_{max}) should be identified from the spectrum.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of a compound like **Disperse Yellow 39**.



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Caption: General workflow for the spectroscopic characterization of an organic compound.

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